analytical methods for 3-propyl-s-triazole characterization

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Compound of Interest

Compound Name:	*s-Triazole, 3-propyl-*
CAS No.:	*19932-60-6*
Cat. No.:	*B010354*

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An In-Depth Guide to the Analytical Characterization of 3-Propyl-1,2,4-Triazole

Authored by: A Senior Application Scientist

Introduction

The 1,2,4-triazole scaffold is a cornerstone in medicinal chemistry and materials science, renowned for its broad spectrum of biological activities and unique chemical properties.[1][2] The characterization of substituted triazoles, such as 3-propyl-1,2,4-triazole, is a critical step in drug discovery, development, and quality control. Ensuring the identity, purity, and stability of such compounds is paramount for reproducible research and the safety of potential therapeutic agents.

This comprehensive guide provides a suite of detailed application notes and protocols for the analytical characterization of 3-propyl-1,2,4-triazole. It is designed for researchers, scientists, and drug development professionals, offering both the "how" and the "why" behind each analytical technique. The methodologies described herein are designed to be self-validating, providing a robust framework for the unambiguous structural elucidation and purity assessment of this important heterocyclic compound.

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Physicochemical Properties and Structural Elucidation

A foundational step in the characterization of any new chemical entity is the determination of its fundamental physicochemical properties.

Table 1: Physicochemical Properties of 3-Propyl-1,2,4-Triazole

Property	Value
Molecular Formula	$C_5H_9N_3$
Molecular Weight	111.15 g/mol
Exact Mass	111.080
Predicted m/z	112.087 $(M+H)^+$

Elemental Analysis

Elemental analysis provides the percentage composition of elements (carbon, hydrogen, nitrogen) in the molecule, serving as a primary confirmation of the empirical formula.

Table 2: Theoretical Elemental Composition of 3-Propyl-1,2,4-Triazole

Element	Theoretical Percentage
Carbon (C)	54.03%
Hydrogen (H)	8.16%
Nitrogen (N)	37.81%

Spectroscopic Characterization

Spectroscopic techniques are indispensable for elucidating the molecular structure of 3-propyl-1,2,4-triazole. Each method provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution.[3][4] It provides detailed information about the carbon-hydrogen framework of the molecule.

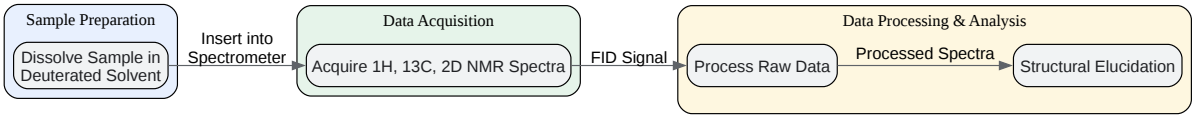
- ^{1}H NMR provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.
- ^{13}C NMR reveals the number of different types of carbon atoms in the molecule.
- 2D NMR (e.g., HSQC, HMBC) experiments are crucial for unambiguously assigning proton signals to their corresponding carbon atoms and for establishing long-range correlations, which helps in piecing together the molecular structure.[3]

Table 3: Predicted ^{1}H and ^{13}C NMR Data for 3-Propyl-1,2,4-Triazole (in $CDCl_3$)

Atom #	^{1}H Chemical Shift (ppm), Multiplicity, Integration	^{13}C Chemical Shift (ppm)
Triazole-H	~8.0-8.5, s, 1H	~150-155 (C=N)
Propyl-CH_2 (α)	~2.7-2.9, t, 2H	~25-30
Propyl-CH_2 (β)	~1.7-1.9, sextet, 2H	~20-25
Propyl-CH_3 (γ)	~0.9-1.1, t, 3H	~13-15

- Sample Preparation: Dissolve 5-10 mg of 3-propyl-1,2,4-triazole in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube.[3]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Data Acquisition: Acquire ^{1}H, ^{13}C, and 2D NMR spectra on a suitable NMR spectrometer (e.g., 300 or 400 MHz).[3][4]
- Data Processing: Process the acquired data using appropriate software to obtain the final spectra for analysis.

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Caption: NMR analysis workflow.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.[5]

The use of Attenuated Total Reflectance (ATR) is often preferred for solid samples as it requires minimal sample preparation. The spectral range of 4000-600 cm^{-1} covers the vibrational frequencies of most common organic functional groups.[3]

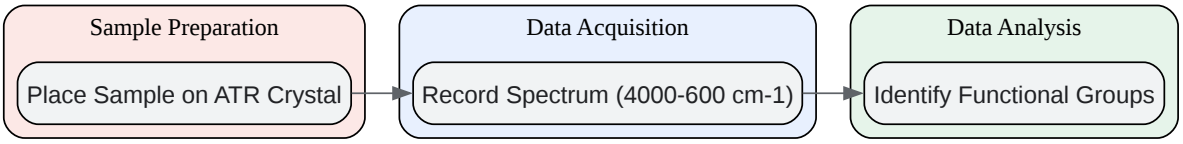
Table 4: Characteristic FTIR Absorption Bands for 3-Propyl-1,2,4-Triazole

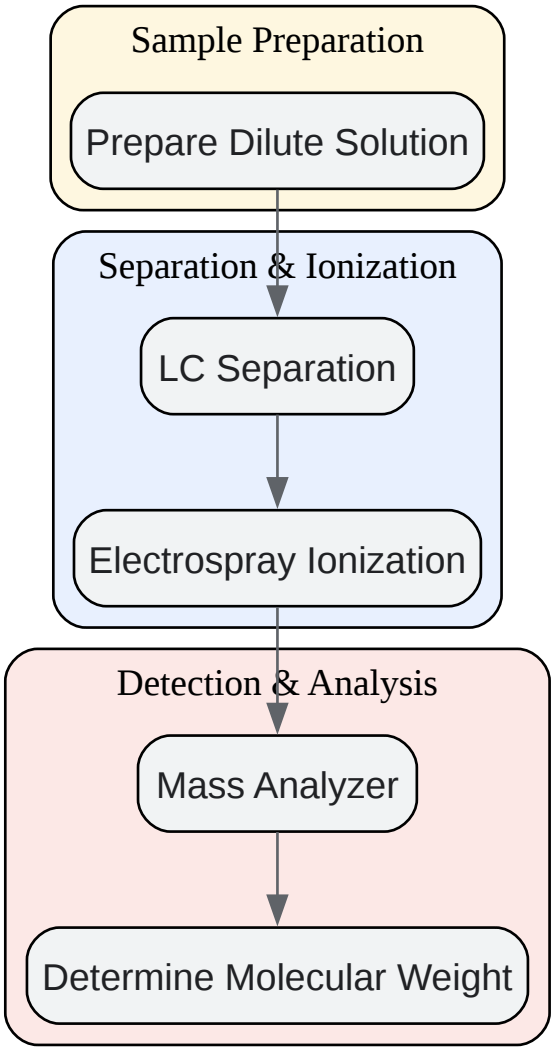
Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3100-3000	C-H stretch	Aromatic (Triazole ring)
~2960-2850	C-H stretch	Aliphatic (Propyl group)
~1650-1500	C=N, N=N stretch	Triazole ring
~1465, ~1380	C-H bend	Aliphatic (Propyl group)
~1200-1000	C-N stretch	Triazole ring

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid 3-propyl-1,2,4-triazole sample onto the ATR crystal.

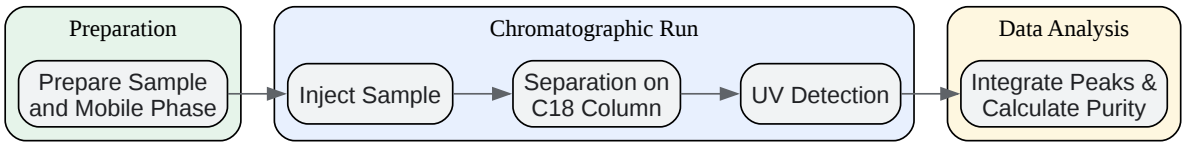
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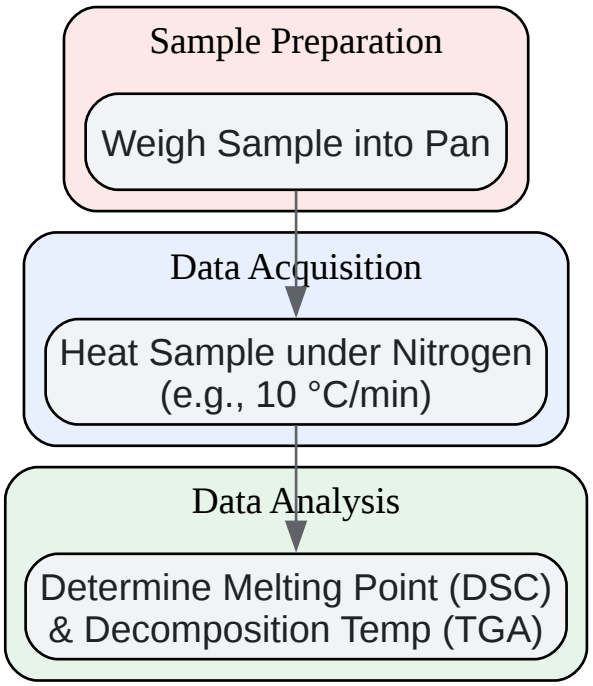
- Data Acquisition: Apply pressure to ensure good contact and collect the sample spectrum over a range of 4000-600 cm^{-1} with a resolution of 4 cm^{-1}.[3][4]
- Data Analysis: Compare the observed absorption bands with known correlation tables to identify functional groups.





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